

WYFA-15 biological significance

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: WYFA-15
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An In-depth Technical Guide on the Biological Significance of Interleukin-15 (IL-15)

For Researchers, Scientists, and Drug Development Professionals

Abstract

Interleukin-15 (IL-15) is a pleiotropic cytokine with a pivotal role in the innate and adaptive immune systems. Structurally similar to IL-2, it is critical for the development, proliferation, and activation of various immune cells, most notably Natural Killer (NK) cells and CD8+ T cells.[1][2][3] Unlike IL-2, IL-15 does not significantly promote the expansion of regulatory T cells (Tregs), making it a highly attractive candidate for cancer immunotherapy. This document provides a comprehensive overview of the biological significance of IL-15, its signaling pathways, quantitative activity data, and detailed experimental protocols for its study.

Introduction to Interleukin-15

Discovered in 1994, Interleukin-15 (IL-15) is a member of the four- α -helix bundle cytokine family.[4] It is produced by a wide array of cell types, including monocytes, macrophages, dendritic cells, and epithelial cells. IL-15's biological effects are mediated through a heterotrimeric receptor complex, which includes the IL-15 receptor alpha (IL-15R α) subunit, the IL-2/IL-15 receptor beta (IL-2/15R β or CD122) subunit, and the common gamma chain (γ c or CD132), which is shared with other cytokines.[1] A key feature of IL-15 biology is its mechanism of trans-presentation, where IL-15 is presented by one cell expressing IL-15R α to a neighboring cell that expresses the IL-2/15R β and γ c subunits.[1][5]

Biological Significance of IL-15

The biological functions of IL-15 are extensive, with its most prominent roles in the immune system.

- **Immune Cell Development and Homeostasis:** IL-15 is indispensable for the development, survival, and maintenance of NK cells, NKT cells, and memory CD8⁺ T cells. Mice deficient in IL-15 or IL-15R α exhibit a severe lack of these cell populations.[6]
- **Activation of Cytotoxic Cells:** IL-15 potently stimulates the proliferative and cytotoxic activity of NK cells and CD8⁺ T cells, enhancing their ability to eliminate virally infected and malignant cells.[2][3]
- **Role in Cancer:** Due to its ability to bolster the anti-tumor immune response without expanding immunosuppressive Tregs, IL-15 is a promising therapeutic agent in oncology.[7] It has been shown to have anti-tumor effects in several preclinical models.[8]
- **Inflammatory and Autoimmune Diseases:** Dysregulation of IL-15 has been implicated in the pathophysiology of various autoimmune and inflammatory conditions, including rheumatoid arthritis and celiac disease.

Quantitative Data

Table 1: Binding Affinities of Human Interleukin-15

Ligand	Receptor/Component	Method	Dissociation Constant (Kd)	Association Rate Constant (Ka)	Reference(s)
IL-15	IL-15R α	Not Specified	30-100 pM	$1.10 \times 10^{11} \text{ M}^{-1}$	[1][9]
IL-15	IL-2/15R β yc complex	Not Specified	~1 nM	$1.10 \times 10^9 \text{ M}^{-1}$	[1]
IL-15	IL-2/15R β	Surface Plasmon Resonance	438 nM	Not Specified	[10]
IL-15/IL-15R α complex	IL-2/15R β	Surface Plasmon Resonance	3 nM	Not Specified	[10]

Table 2: Proliferative Activity of IL-15 Agonists

Compound	Cell Line	Assay	EC50	Reference(s)
rhIL-15	TF-1 β	Proliferation	16.0 pM	[11]
rhIL-15N72D	TF-1 β	Proliferation	4.8 pM	[11]
Neo-2/15	Human YT-1	STAT5 Phosphorylation	49 pM	[12]
hIL-2	Human YT-1	STAT5 Phosphorylation	410 pM	[12]

Table 3: Inhibitory Activity of IL-15 Antagonists

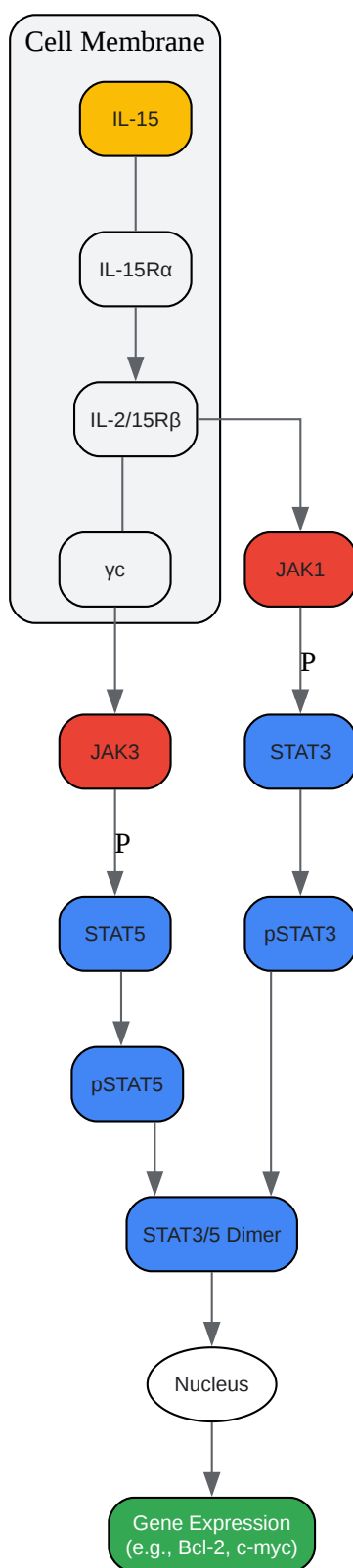
Compound	Target	Assay	IC50	Reference(s)
Antagonist Peptide	IL-15R α	Not Specified	130 μ M	[13]
PEG-IL-15	IL-15-induced proliferation	CTLL proliferation	Not specified (functions as antagonist)	[14]

Signaling Pathways

IL-15 binding to its receptor complex initiates a cascade of intracellular signaling events, primarily through three major pathways: the JAK/STAT pathway, the PI3K/AKT pathway, and the Ras/Raf/MAPK pathway.[5][15]

JAK/STAT Pathway

Upon IL-15 binding, JAK1 and JAK3 are activated, leading to the phosphorylation of STAT3 and STAT5.[1][15] These phosphorylated STAT proteins form dimers, translocate to the nucleus, and regulate the transcription of genes involved in cell survival (e.g., Bcl-2), proliferation (e.g., c-myc), and effector functions.[4]

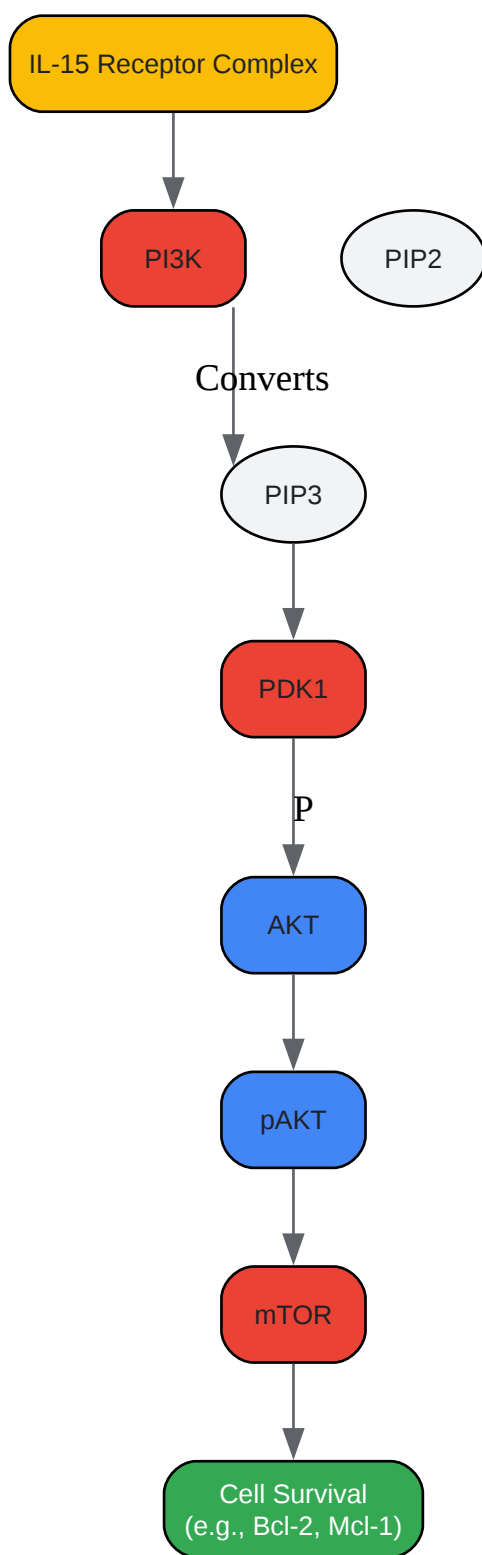


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Caption: IL-15 JAK/STAT Signaling Pathway.

PI3K/AKT Pathway

The IL-2/15R β chain can also activate the PI3K/AKT pathway, which is crucial for promoting cell survival and proliferation.[5][15] This pathway leads to the upregulation of anti-apoptotic proteins like Bcl-2 and Mcl-1.

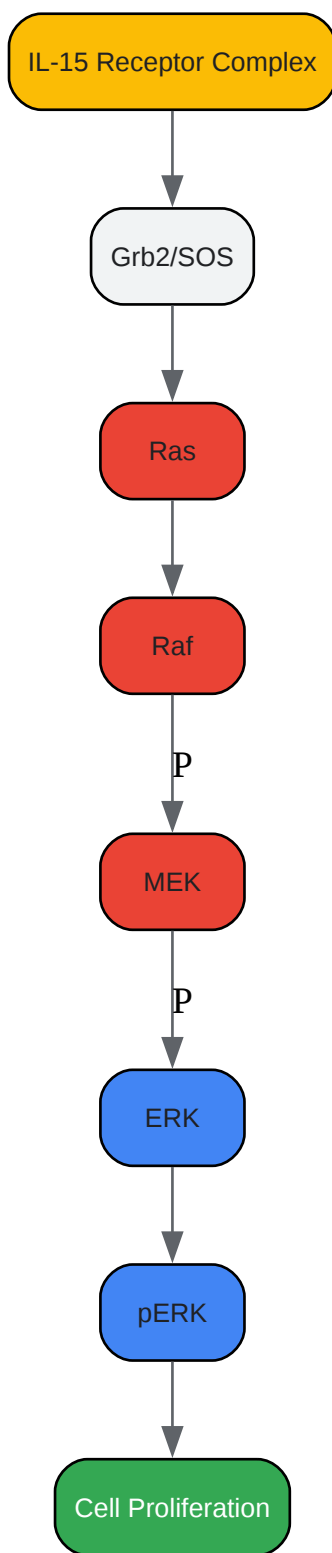


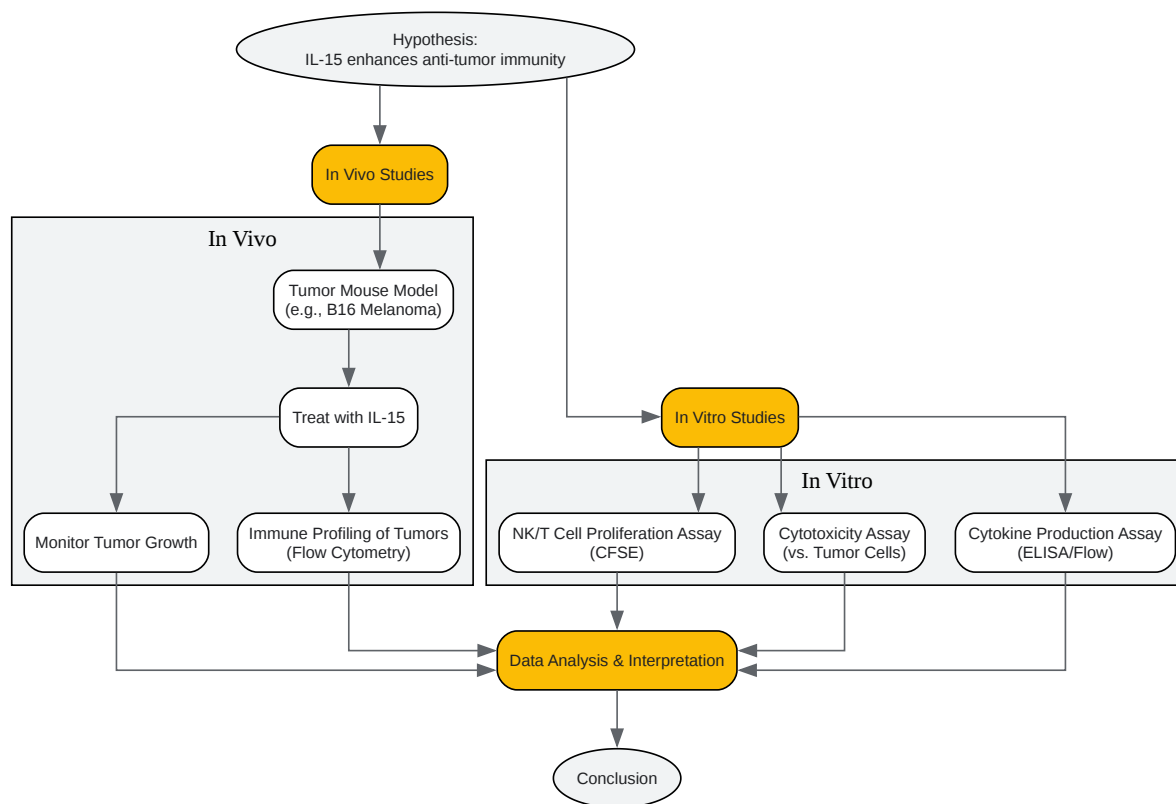
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Caption: IL-15 PI3K/AKT Signaling Pathway.

Ras/Raf/MAPK Pathway

Activation of the Ras/Raf/MAPK pathway by IL-15 is also initiated through the IL-2/15R β subunit and involves adaptor proteins like Grb2 and SOS.[5] This pathway is primarily involved in regulating cellular proliferation.





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References

- 1. Interleukin 15 - Wikipedia [en.wikipedia.org]
- 2. Interleukin (IL) 15 is a novel cytokine that activates human natural killer cells via components of the IL-2 receptor - PMC [pmc.ncbi.nlm.nih.gov]
- 3. Assaying Interleukin-15 | Springer Nature Experiments [experiments.springernature.com]
- 4. Molecular Pathways: Interleukin-15 Signaling in Health and in Cancer - PMC [pmc.ncbi.nlm.nih.gov]
- 5. researchgate.net [researchgate.net]
- 6. ashpublications.org [ashpublications.org]
- 7. youtube.com [youtube.com]
- 8. aacrjournals.org [aacrjournals.org]
- 9. Reactome | IL15 binds IL15RA [reactome.org]
- 10. Mechanistic and structural insight into the functional dichotomy between interleukin-2 and interleukin-15 - PMC [pmc.ncbi.nlm.nih.gov]
- 11. Novel Human Interleukin-15 Agonists - PMC [pmc.ncbi.nlm.nih.gov]
- 12. De novo design of potent and selective mimics of IL-2 and IL-15 - PMC [pmc.ncbi.nlm.nih.gov]
- 13. researchgate.net [researchgate.net]
- 14. Structure-function studies of interleukin 15 using site-specific mutagenesis, polyethylene glycol conjugation, and homology modeling - PubMed [pubmed.ncbi.nlm.nih.gov]
- 15. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [WYFA-15 biological significance]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15581124#wyfa-15-biological-significance]

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